

The Role of Gq-16 Signaling in Metabolic Disorders: A Technical Overview

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Compound of Interest

Compound Name: GQ-16

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Introduction

Metabolic disorders, including type 2 diabetes, obesity, and non-alcoholic fatty liver disease, represent a growing global health crisis. A deeper understanding of the intricate signaling pathways that regulate metabolic homeostasis is paramount for the development of novel therapeutic interventions. The Gq/11 family of heterotrimeric G proteins, key transducers of signals from a multitude of G protein-coupled receptors (GPCRs), has emerged as a critical regulator of various metabolic processes. This technical guide provides an in-depth exploration of the function of Gq signaling in metabolic disorders, with a focus on the downstream pathways, quantitative effects on metabolic parameters, and detailed experimental protocols for its investigation. For the purpose of this guide, "GQ-16" will be considered synonymous with the Gq/G11 alpha subunits and their associated signaling pathways.

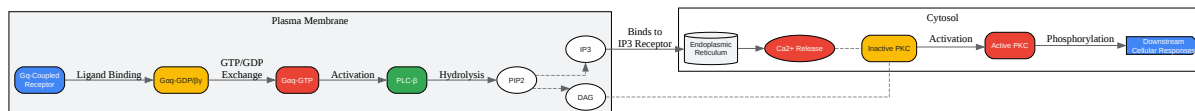
The Gq Signaling Cascade

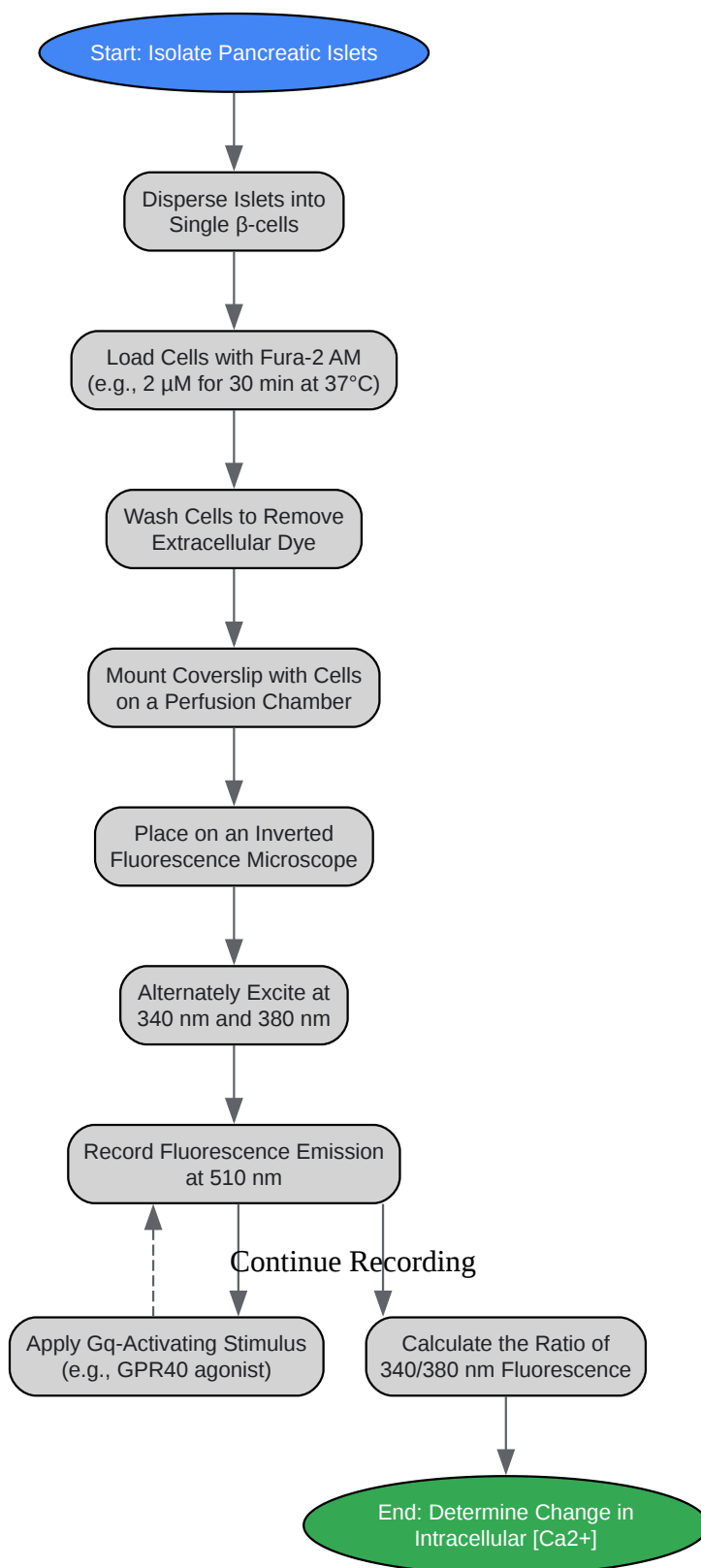
The Gq signaling pathway is initiated by the binding of a ligand to a Gq-coupled GPCR on the cell surface. This activation catalyzes the exchange of GDP for GTP on the Gαq subunit, leading to its dissociation from the βγ dimer. The activated Gαq-GTP then stimulates its primary effector, phospholipase C-β (PLC-β).

PLC-β hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2), a membrane phospholipid, into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3

diffuses into the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, triggering the release of stored calcium (Ca^{2+}) into the cytosol. The elevation of intracellular Ca^{2+} has a myriad of effects, including the activation of calcium-dependent kinases and phosphatases.

Simultaneously, DAG remains in the plasma membrane and, in conjunction with the increased intracellular Ca^{2+} , activates protein kinase C (PKC). Activated PKC phosphorylates a wide range of downstream target proteins, modulating their activity and leading to various cellular responses.





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